

Clofazimine Safety Profile: A Pharmacovigilance Overview

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Clofazimine

CAS No.: 2030-63-9

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The table below summarizes the key adverse events (AEs) associated with **Clofazimine**, identified from a large-scale analysis of the FDA Adverse Event Reporting System (FAERS) [1] [2].

Adverse Event (Preferred Term)	Reporting Odds Ratio (ROR)	Signal Strength	Serious Outcomes & Frequency
QT Prolongation	~37.61	Strong	Serious
Drug Resistance	~17.31	Strong	Serious
Skin Hyperpigmentation	~13.07	Moderate to Strong	Not typically life-threatening
Respiratory Failure	~7.46	Moderate to Strong	Hospitalization, Death
Other Notable AEs	Various		Death (11.6%), Hospitalization (18.1%)

This analysis was based on 1,287 reports where **Clofazimine** was the primary suspect drug, with a high proportion (77.3%) classified as serious [1]. It is crucial to remember that FAERS data, derived from spontaneous reporting, can indicate associations but **cannot confirm causal relationships** [1].

Mutagenicity and Genotoxicity Profile

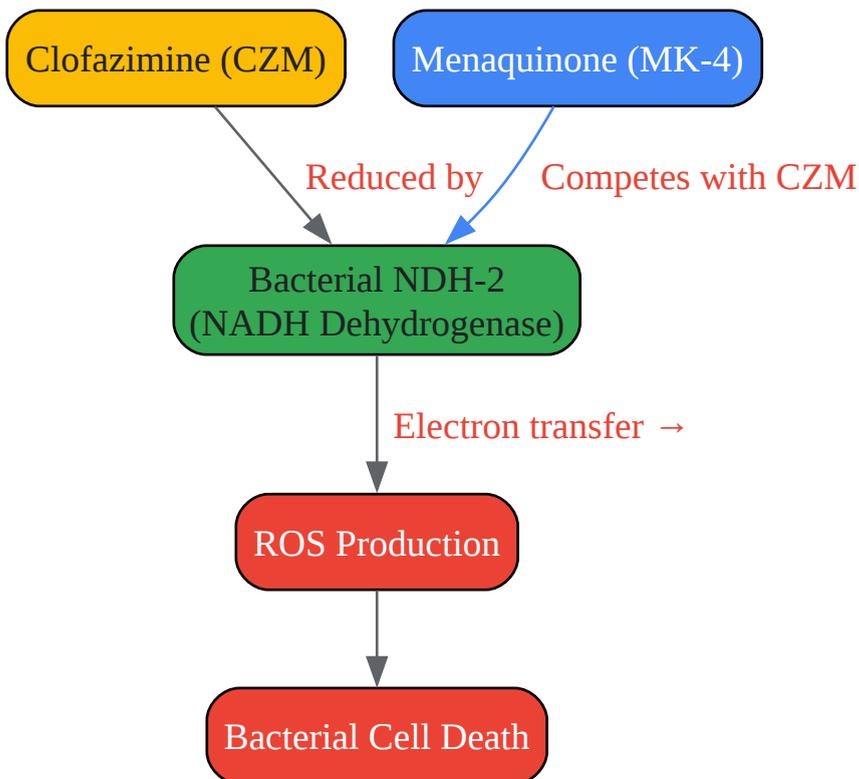
Information on **Clofazimine**'s potential to cause genetic damage is limited. The available data comes from two in vivo studies in mice published in the same 1990 volume of *Mutation Research* [3] [4].

- **Chromosomal Aberrations:** One study concluded that **Clofazimine** is clastogenic (can cause chromosomal breaks) in the bone marrow cells and spermatocytes of mice [3].
- **Micronucleus Test:** Another study, using the micronucleus test in mouse bone marrow and hepatocytes, also reported that **Clofazimine** exhibits genotoxic activity [4].

> Important Limitations: **These genotoxicity findings are from animal studies** conducted over three decades ago. The **clinical relevance** of these results for humans undergoing therapeutic treatment, and how this profile compares to modern anti-mycobacterial drugs, remains unclear based on the provided search results. More recent and comprehensive studies are needed for a definitive safety comparison.

Mechanism of Action and Clinical Context

To better interpret the safety data, it's helpful to understand how **Clofazimine** works.



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Clofazimine acts as a prodrug that is reduced by the bacterial enzyme NDH-2. Upon reoxidation by oxygen, it generates reactive oxygen species (ROS), which are bactericidal [5]. Its competition with menaquinone (a vitamin K2 analogue) in the electron transport chain is a key part of its mechanism [5].

Furthermore, recent research has identified other potential mechanisms. A 2024 study suggested that **Clofazimine** can stimulate mitochondrial biogenesis by activating PPAR γ , which was beneficial in models of polyglutamine diseases [6]. Another 2024 study in cancer immunotherapy found that **Clofazimine** promotes E2F1 activation in CD8⁺ T cells and counteracts pathogenic Th17 cells [7].

Conclusion and Research Outlook

Clofazimine remains a critical drug for managing MDR-TB and leprosy. While its safety profile is characterized by known risks like QT prolongation and skin discoloration, its genotoxic potential requires further investigation with modern standardized tests for a definitive risk-benefit assessment, especially when compared with newer therapeutics.

- **For Clinical Practice:** Vigilant monitoring for cardiac, dermatological, and respiratory adverse events is recommended [1].
- **For Drug Development:** The exploration of new formulations, such as a dry powder for inhalation, continues despite recent clinical setbacks with a nebulized form [8]. Its novel immunomodulatory effects also open avenues for repurposing in areas like neurodegenerative diseases and oncology [6] [7].

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To cite this document: Smolecule. [Clofazimine Safety Profile: A Pharmacovigilance Overview].

Smolecule, [2026]. [Online PDF]. Available at:

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